Propane-1-sulfinyl Chloride: A Technical Guide to Synthesis and Reactivity

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Compound of Interest		
Compound Name:	*Propane-1-sulfinyl chloride*	
CAS No.:	*23267-68-7*	
Cat. No.:	*B1281219*	*Get Quote*

Executive Summary

Propane-1-sulfinyl chloride (CAS: 10439-23-3) is a highly reactive, electrophilic organosulfur intermediate used primarily for introducing the propylsulfinyl moiety (

) into organic frameworks. Unlike its oxidized counterpart (propane-1-sulfonyl chloride), the sulfinyl chloride is thermally unstable and moisture-sensitive, necessitating specific "make-and-use" protocols. This guide outlines the physicochemical profile, validated synthesis via oxidative chlorination, and its critical role in the stereoselective synthesis of chiral sulfoxides and sulfinamides.

Chemical Identity & Physicochemical Profile

Propane-1-sulfinyl chloride is characterized by a pyramidal sulfur atom bonded to a chlorine, an oxygen, and a propyl group. The sulfur atom is a stereogenic center, rendering the molecule chiral, though typically generated as a racemate.

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Property	Data / Description
IUPAC Name	Propane-1-sulfinyl chloride
CAS Registry Number	10439-23-3
Molecular Formula	
Molecular Weight	126.60 g/mol
Physical State	Colorless to pale yellow fuming liquid (at RT)
Boiling Point	Decomposes upon heating; distillable only under high vacuum (< 1 mmHg)
Density (Predicted)	~1.28 g/cm³
Solubility	Soluble in , , THF, Toluene; Hydrolyzes rapidly in water
Stability	Thermally unstable; disproportionates to sulfonyl chloride and disulfide if stored at RT.[1][2][3] Store < -20°C.

Synthetic Routes & Production

Due to its thermal instability, **propane-1-sulfinyl chloride** is rarely purchased. It is synthesized in situ or immediately prior to use. The most robust method involves the oxidative chlorination of dipropyl disulfide in the presence of acetic anhydride.

Method A: Oxidative Chlorination (Standard Protocol)

This method utilizes acetic anhydride as an oxygen source and scavenger, preventing over-oxidation to the sulfonyl chloride.

Reagents:

- Dipropyl disulfide (

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)

- Sulfuryl chloride (

) OR Chlorine gas (

)

- Acetic anhydride (

)

- Solvent: Dichloromethane (DCM) or neat (if

  is in excess)

Step-by-Step Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, addition funnel, and an inert gas inlet (

  or

).

- Charging: Add dipropyl disulfide (1.0 equiv) and acetic anhydride (2.2 equiv) to the flask. Cool the mixture to -10°C to 0°C using an ice/salt bath.

- Chlorination:

  - Option 1 (

    ): Add sulfuryl chloride (2.0 equiv) dropwise over 30 minutes. Ensure internal temperature does not exceed 5°C.

  - Option 2 (

    ): Bubble dry chlorine gas through the solution until 2.0 equivalents are absorbed (monitor by weight).

- Reaction: Stir at 0°C for 1–2 hours. The formation of acetyl chloride (

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) is a byproduct.

- Workup: Remove volatiles (

  , excess

) under reduced pressure at low temperature (< 20°C).

- Purification: The residue is crude **propane-1-sulfinyl chloride**, typically >90% pure and suitable for immediate use. Distillation is risky due to thermal decomposition.

Synthesis Workflow Diagram

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Caption: Oxidative chlorination pathway transforming dipropyl disulfide into **propane-1-sulfinyl chloride** via acetoxysulfonium intermediates.

Mechanistic Reactivity

Propane-1-sulfinyl chloride is a "hard-soft" electrophile. The sulfur atom is the primary electrophilic site, susceptible to attack by nucleophiles.

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Nucleophilic Substitution at Sulfur (-like)

The reaction proceeds via an addition-elimination mechanism or a concerted

-like transition state, typically resulting in the inversion of configuration at the sulfur center.

- Aminolysis: Reaction with primary/secondary amines yields sulfinamides.
- Alcoholysis: Reaction with alcohols (in the presence of base) yields sulfinates.
- Hydrolysis: Reaction with water yields propanesulfinic acid (

  ), which is unstable and disproportionates.

Thermal Decomposition

Unlike sulfonyl chlorides, sulfinyl chlorides are thermally fragile. Upon heating, they undergo disproportionation:

This necessitates maintaining reaction temperatures below 0°C during generation and storage.

Reactivity Pathways Diagram

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Caption: Divergent reactivity of **propane-1-sulfinyl chloride** showing major synthetic transformations and decomposition risks.

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Applications in Medicinal Chemistry

Synthesis of Chiral Sulfoxides (Andersen Synthesis Analog)

Propane-1-sulfinyl chloride is a precursor for the stereoselective synthesis of chiral sulfoxides, a pharmacophore found in proton pump inhibitors (e.g., Esomeprazole analogs).

- Step 1: Reaction of

  with a chiral auxiliary (e.g., diacetone-D-glucose or menthol) yields a diastereomerically pure sulfinate ester.

- Step 2: Nucleophilic substitution of the sulfinate ester with a Grignard reagent (

) proceeds with inversion of configuration, yielding a chiral sulfoxide with high enantiomeric excess (ee).

Sulfinamides as Transition State Inhibitors

The propylsulfinyl group serves as a bioisostere for carbonyls or sulfonyls in protease inhibitors. The tetrahedral geometry of the sulfinyl group can mimic the transition state of peptide hydrolysis.

Handling, Stability & Safety

Safety Protocols

- Corrosivity: **Propane-1-sulfinyl chloride** hydrolyzes to form HCl and sulfinic acid. It causes severe skin burns and eye damage.[2]

- Inhalation: Handle only in a fume hood. The vapor is lachrymatory and destructive to mucous membranes.

Storage & Stability

- Shelf Life: < 24 hours at room temperature.

- Storage: Store at -20°C or below under inert atmosphere (

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or

).

- Best Practice: Generate in situ and use immediately. Do not attempt to store large quantities.

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